

What is the chemical structure of Reactive Red 24?

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Compound of Interest

Compound Name: **Reactive Red 24**

Cat. No.: **B1143643**

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An In-depth Technical Guide to **Reactive Red 24**

This guide provides a comprehensive overview of the chemical and physical properties of **Reactive Red 24**, a monoazo reactive dye. It is intended for researchers, scientists, and professionals in drug development and material science who are interested in the molecular characteristics and applications of this compound.

Chemical Structure and Identity

Reactive Red 24, also known by its Colour Index name C.I. **Reactive Red 24**, is a synthetic dye belonging to the single azo class of compounds.^{[1][2]} Its chemical structure is characterized by a chromophore group, which is responsible for its red color, and a reactive group that allows it to form covalent bonds with substrates. The IUPAC name for **Reactive Red 24** is trisodium;5-[[4-chloro-6-(N-methylanilino)-1,3,5-triazin-2-yl]amino]-4-hydroxy-3-[(2-sulfonatophenyl)diazenyl]naphthalene-2,7-disulfonate.^[3]

The core structure consists of a naphthalenedisulfonic acid moiety linked to a phenyl group through an azo bridge (-N=N-). A key feature is the triazine ring, which contains a reactive chlorine atom. This chlorine atom is the site of nucleophilic substitution reactions, enabling the dye to covalently attach to hydroxyl or amino groups present in fibers like cotton, silk, or wool.

Physicochemical and Quantitative Data

Reactive Red 24 is typically supplied as a red powder.[1][4] A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
CAS Registry Number	70210-20-7	
Molecular Formula	$C_{26}H_{17}ClN_7Na_3O_{10}S_3$	
Molecular Weight	788.07 g/mol	
Appearance	Red powder	
Water Solubility (20°C)	60 g/L	
Water Solubility (50°C)	100 g/L	
IUPAC Name	trisodium;5-[[4-chloro-6-(N-methylanilino)-1,3,5-triazin-2-yl]amino]-4-hydroxy-3-[(2-sulfonatophenyl)diaz恒温]naphthalene-2,7-disulfonate	

Experimental Protocols

Manufacturing Process

The synthesis of **Reactive Red 24** involves a multi-step process:

- First Condensation: 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid) is condensed with 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride). This reaction is typically carried out at a low temperature (0-5 °C).
- Diazotization: 2-Aminobenzenesulfonic acid is diazotized.
- Coupling Reaction: The diazotized 2-aminobenzenesulfonic acid is then coupled with the product from the first condensation step.
- Second Condensation: The resulting intermediate is condensed with N-methylaniline.

- Salting Out and Isolation: The final product is salted out, filtered, and dried to yield **Reactive Red 24**.

Dyeing of Cellulose Fibers

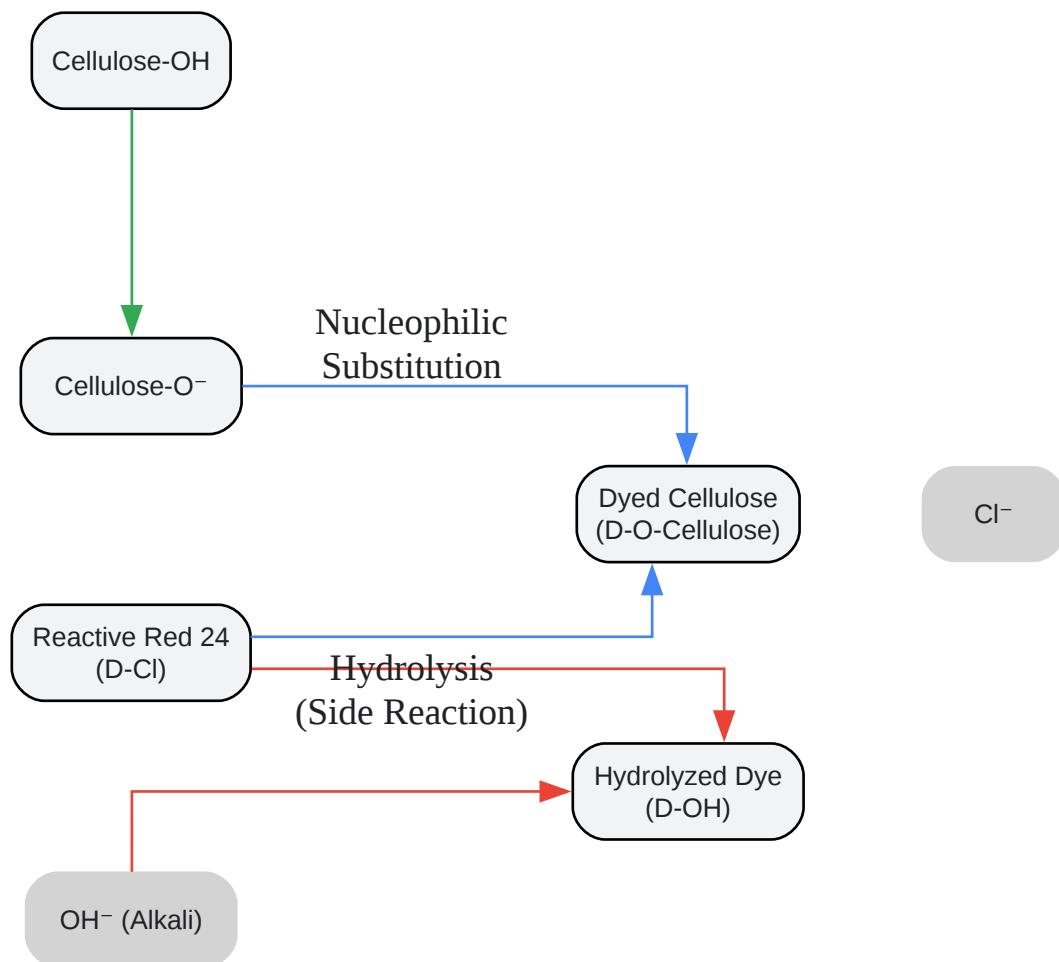
Reactive Red 24 is used for dyeing cotton and viscose fibers through various methods such as roll dyeing and knot dyeing. It can also be used for the direct printing of these fabrics. The fundamental principle involves the formation of a covalent bond between the dye and the fiber.

General Protocol:

- Preparation of the Dye Bath: The dye is dissolved in water to the desired concentration. An alkali, such as sodium carbonate, is added to the dye bath to facilitate the reaction.
- Dyeing: The cellulosic material (e.g., cotton fabric) is immersed in the dye bath. The temperature is raised to promote the fixation of the dye to the fiber.
- Fixation: Under alkaline conditions, the hydroxyl groups of the cellulose fibers act as nucleophiles and attack the carbon atom of the triazine ring, displacing the chlorine atom. This results in the formation of a stable ether linkage between the dye and the fiber.
- Washing: After the dyeing process, the material is thoroughly washed with soap and water to remove any unfixed dye.

Reaction Mechanism

The following diagram illustrates the reaction pathway for the covalent fixation of **Reactive Red 24** to a cellulose fiber under alkaline conditions.



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Caption: Covalent fixation of **Reactive Red 24** to cellulose.

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